

Physical characteristics of Ethyl 2-trans-4-cis-decadienoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl dodeca-2,4-dienoate

Cat. No.: B15475613

[Get Quote](#)

An In-depth Technical Guide to the Physical Characteristics of Ethyl 2-trans-4-cis-decadienoate

Abstract

Ethyl 2-trans-4-cis-decadienoate, a fatty acid ethyl ester, is a significant compound in the fields of flavor chemistry, perfumery, and agricultural science.^{[1][2]} It is naturally found in fruits such as apples and Bartlett pears and is a key contributor to their characteristic aromas.^{[3][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of Ethyl 2-trans-4-cis-decadienoate, detailed experimental methodologies for their determination, and a summary of its applications and safety information. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Physical and Chemical Properties

Ethyl 2-trans-4-cis-decadienoate is a colorless to pale yellow liquid with a characteristic pear-like aroma.^{[5][6][7]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of Ethyl 2-trans-4-cis-decadienoate

Property	Value	References
Molecular Formula	C ₁₂ H ₂₀ O ₂	[3][5][6][8][9]
Molecular Weight	196.29 g/mol	[2][4][5][6][8][9]
Appearance	Colorless to pale yellow, clear liquid	[3][5][6]
Odor	Strong, fruity, pear-like, green, waxy	[5][9][10]
Boiling Point	70-72 °C at 0.05 mmHg	[1][2][3][4][5][7][10][11][12]
119-121 °C	[6]	
Melting Point	-60 °C	[7][13]
Density	0.905 g/mL at 25 °C	[1][7][10][11]
Specific Gravity	0.917 - 0.920 at 25 °C	[2][3][5]
Refractive Index	1.480 - 1.490 at 20 °C	[1][2][3][5][6][9][10][11][14]
Solubility	Soluble in alcohol and oils.[5] [14] Insoluble in water (8.588 mg/L at 25 °C (est.)).[4][5][14]	
Vapor Pressure	0.01 mmHg at 25 °C (est.)	[5][14]
Flash Point	>110 °C (>230 °F)	[4][5][14]
logP (o/w)	4.454 - 4.52 (est.)	[3][5][14]

Spectroscopic Data

The structural elucidation and confirmation of Ethyl 2-trans-4-cis-decadienoate are typically achieved through various spectroscopic techniques. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are crucial for determining the isomeric purity and confirming the trans and cis configuration of the double bonds.[15]

- Mass Spectrometry (MS): Coupled with Gas Chromatography (GC-MS), it is used to identify and quantify the compound and its isomers.[15]
- Infrared (IR) Spectroscopy: Provides information on the functional groups present, such as the ester carbonyl group and the carbon-carbon double bonds.
- Ultraviolet-Visible (UV/Vis) Spectroscopy: UV/Vis absorption spectra show no significant absorbance between 290 and 700 nm.[8]

Experimental Methodologies

The determination of the physical properties of Ethyl 2-trans-4-cis-decadienoate follows standard laboratory procedures for liquid organic compounds.

Determination of Boiling Point

The boiling point is determined at reduced pressure due to the compound's relatively high boiling point at atmospheric pressure. A common method is vacuum distillation, where the temperature at which the liquid boils is recorded at a specific pressure (e.g., 0.05 mmHg).[1][10][11]

Determination of Density and Specific Gravity

Density is measured using a pycnometer or a digital density meter at a controlled temperature, typically 25 °C.[1][7][10][11] Specific gravity is the ratio of the density of the substance to the density of a reference substance, usually water, at a specified temperature.

Determination of Refractive Index

The refractive index is measured using a refractometer, such as an Abbé refractometer, at a specific temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm).[1][6][9][10][11]

Isomer Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

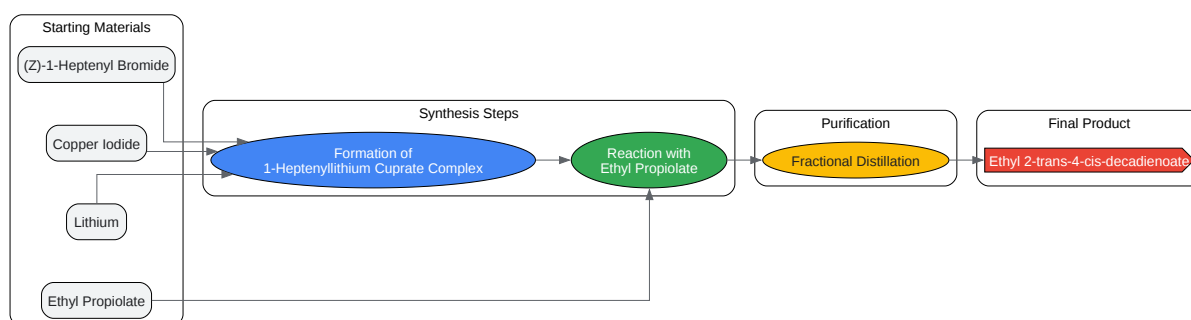
The isomeric purity of Ethyl 2-trans-4-cis-decadienoate can be determined using GC-MS.[15]

- **Sample Preparation:** A dilute solution of the sample is prepared in a suitable solvent (e.g., ethanol).
- **Gas Chromatography:** The sample is injected into a gas chromatograph equipped with a capillary column suitable for separating fatty acid esters. The isomers will have slightly different retention times.
- **Mass Spectrometry:** The separated isomers are then introduced into a mass spectrometer for identification based on their mass spectra.

Visualizations

Synthesis Workflow

A common synthetic route to Ethyl 2-trans-4-cis-decadienoate involves the reaction of a 1-heptenyllithium cuprate complex with ethyl propiolate.^{[1][3]} The general workflow is depicted below.

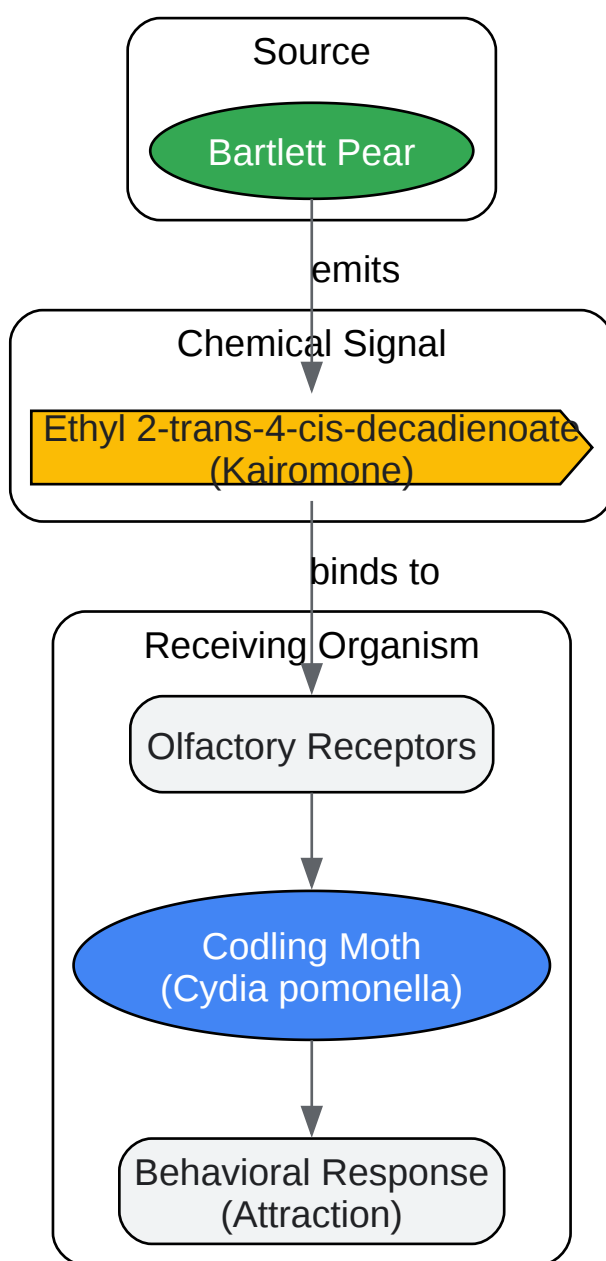


[Click to download full resolution via product page](#)

Caption: Synthesis workflow for Ethyl 2-trans-4-cis-decadienoate.

Role as a Kairomone

Ethyl 2-trans-4-cis-decadienoate functions as a kairomone, a chemical substance emitted by one species that benefits another. It is a known attractant for the codling moth (*Cydia pomonella*).^[11]



[Click to download full resolution via product page](#)

Caption: Olfactory signaling pathway of Ethyl 2-trans-4-cis-decadienoate.

Applications

The primary applications of Ethyl 2-trans-4-cis-decadienoate are in the following areas:

- Flavor and Fragrance Industry: It is widely used as a flavoring agent in food products and as a fragrance component in perfumes due to its characteristic pear-like aroma.[3][6][7]
- Agriculture: It serves as a kairomonal attractant for certain agricultural pests, such as the codling moth, making it valuable in the development of pest management strategies.[6][11]

Safety Information

Ethyl 2-trans-4-cis-decadienoate is classified as a skin irritant.[11] It is also considered hazardous to the aquatic environment with long-lasting effects.[11] Standard safety precautions, such as wearing protective gloves and eye protection, should be followed when handling this compound.[11][13] It is a combustible liquid.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Ethyl 2-trans-4-cis-decadienoate | 3025-30-7 [chemicalbook.com]
2. Ethyl 2,4-decadienoate, (2E,4Z)- | C₁₂H₂₀O₂ | CID 5281162 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. img.perfumerflavorist.com [img.perfumerflavorist.com]
4. Ethyl decadienoate - Wikipedia [en.wikipedia.org]
5. ethyl (E,Z)-2,4-decadienoate, 3025-30-7 [thegoodscentscompany.com]
6. chemimpex.com [chemimpex.com]

- 7. Ethyl 2-trans-4-cis-decadienoate [myskinrecipes.com]
- 8. research-portal.uu.nl [research-portal.uu.nl]
- 9. ETHYL TRANS-2-CIS-4-DECADIENOATE EXTRA [ventos.com]
- 10. Ethyl 2-trans-4-cis-decadienoate = 95 , stabilized, FG 3025-30-7 [sigmaaldrich.com]
- 11. Ethyl 2-trans-4-cis-decadienoate technical, = 97.0 GC sum of isomers 3025-30-7 [sigmaaldrich.com]
- 12. labsolu.ca [labsolu.ca]
- 13. axxence.de [axxence.de]
- 14. ethyl (E,Z)-2,4-decadienoate [flavscents.com]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical characteristics of Ethyl 2-trans-4-cis-decadienoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15475613#physical-characteristics-of-ethyl-2-trans-4-cis-decadienoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com